

Physical properties of Rhamnose monohydrate including solubility and melting point.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhamnose monohydrate

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A Technical Guide to the Physical Properties of Rhamnose Monohydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of L-**Rhamnose monohydrate**, a naturally occurring deoxy sugar with significant applications in the pharmaceutical and biotechnology sectors. This document focuses on its solubility and melting point, presenting quantitative data in a structured format and detailing the experimental methodologies for their determination.

Core Physical Properties

L-**Rhamnose monohydrate** is a white crystalline powder.^{[1][2]} It is a deoxy sugar that plays a role in the structure of plant cell walls and is a component of bacterial polysaccharides.^{[2][3][4]}

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of L-**Rhamnose monohydrate**.

Property	Value	Solvents/Conditions
Melting Point	82-95 °C	Not Applicable
	90-95 °C[2]	
	91-93 °C[1]	
	90-92 °C[5]	
	82-92 °C	
	90 °C[6]	
	84.8 °C[7]	
Solubility	Soluble	Water, Methanol[1][8]
Slightly Soluble	Ethanol[1][8]	
300 g/L	Water (at 20 °C)[1][2]	
0.1 g/mL	Water	
50 mg/mL	Water[6]	

Experimental Protocols

Accurate determination of physical properties is crucial for the successful application of L-**Rhamnose monohydrate** in research and drug development. The following sections detail the standard methodologies for measuring melting point and solubility.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.[9] Pure compounds exhibit a sharp melting point, while impurities typically depress and broaden the melting range. [10][11]

Methodology:

- **Sample Preparation:** The L-**Rhamnose monohydrate** sample must be thoroughly dried and in a fine powdered form.[9][12] If necessary, the sample is ground using a mortar and pestle.

[11]

- Capillary Tube Loading: A small amount of the powdered sample is introduced into a capillary tube, which is sealed at one end.[9][11] The tube is then tapped gently to pack the sample tightly to a height of 2-3 mm.[11][12]
- Measurement: The loaded capillary tube is placed in a melting point apparatus, such as a Mel-Temp device or a Thiele tube.[10][13]
 - For an unknown sample, a rapid heating rate (10-20 °C per minute) is used to determine an approximate melting range.[12][13]
 - For a more precise measurement, the apparatus is heated slowly, with the temperature increasing at a rate of approximately 2 °C per minute as it approaches the expected melting point.[10][13]
- Data Recording: The temperature at which the first droplet of liquid appears and the temperature at which the entire sample becomes liquid are recorded. This range represents the melting point of the substance.[10]

Determination of Solubility

Solubility is defined as the property of a solid compound to dissolve in a liquid solvent to form a homogeneous solution.[14]

Methodology:

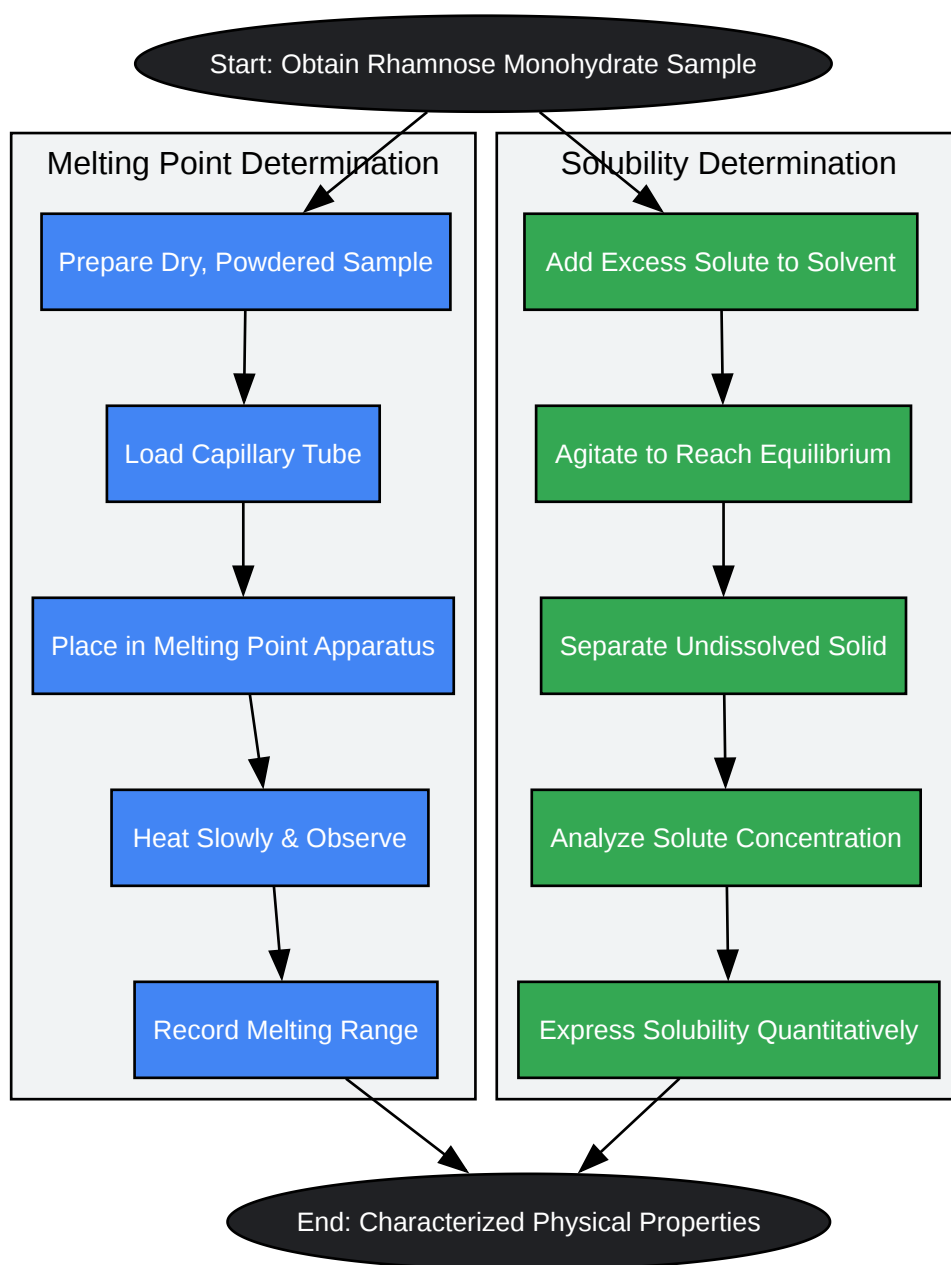
- Preparation of a Saturated Solution: A known excess amount of **L-Rhamnose monohydrate** is added to a specific volume of the desired solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached, meaning the solution is saturated.[15] This can be achieved by methods such as constant stirring or rotation in a temperature-controlled bath. [15]
- Separation of Undissolved Solid: Once equilibrium is reached, the undissolved solid is separated from the solution by filtration or centrifugation.

- **Concentration Analysis:** The concentration of L-**Rhamnose monohydrate** in the clear, saturated solution is then determined using a suitable analytical technique, such as gravimetric analysis (evaporation of the solvent), spectroscopy, or chromatography.
- **Quantitative Expression:** The solubility is typically expressed in terms of mass of solute per volume or mass of solvent (e.g., g/L, mg/mL).

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for determining the key physical properties of a compound like L-**Rhamnose monohydrate**.



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Caption: Workflow for determining the melting point and solubility of **Rhamnose Monohydrate**.

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- To cite this document: BenchChem. [Physical properties of Rhamnose monohydrate including solubility and melting point.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158059#physical-properties-of-rhamnose-monohydrate-including-solubility-and-melting-point]

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